

Application Notes and Protocols for Kanamycin in Antibacterial Susceptibility Testing

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Compound of Interest

Compound Name: *Kanchanamycin D*

Cat. No.: *B1245480*

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Topic: Using Kanamycin in Antibacterial Susceptibility Testing Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following information is based on the antibiotic Kanamycin, as "**Kanchanamycin D**" did not yield specific results and is presumed to be a typographical error. These protocols and data serve as a comprehensive guide for the antibacterial susceptibility testing of Kanamycin.

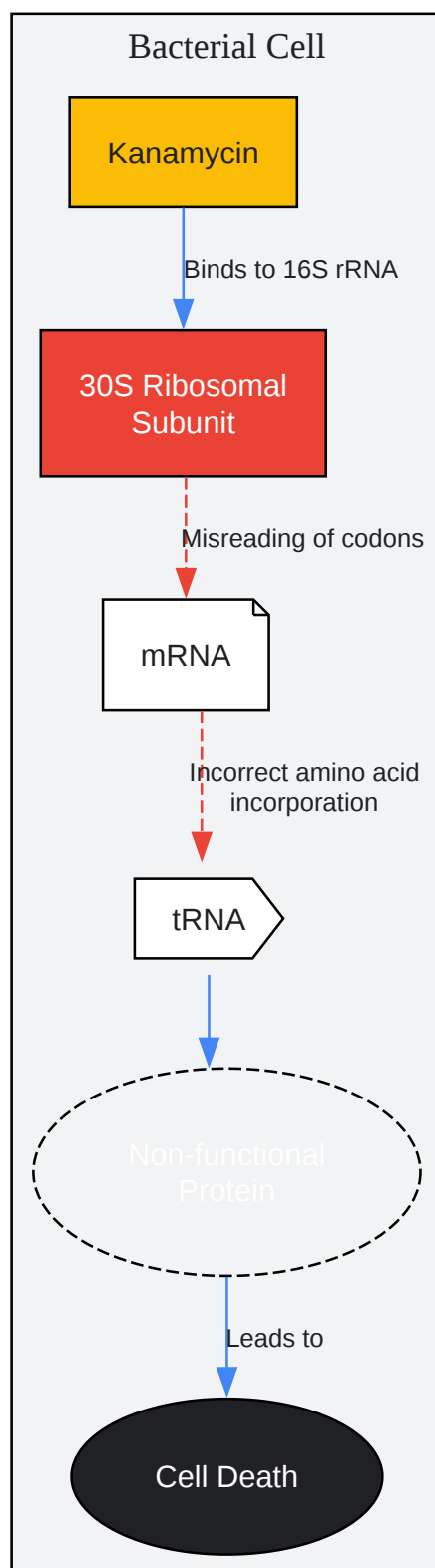
Introduction

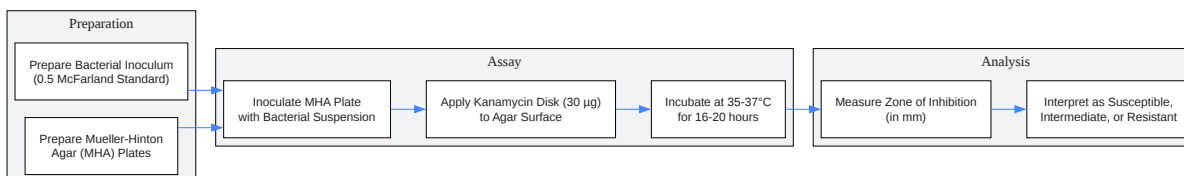
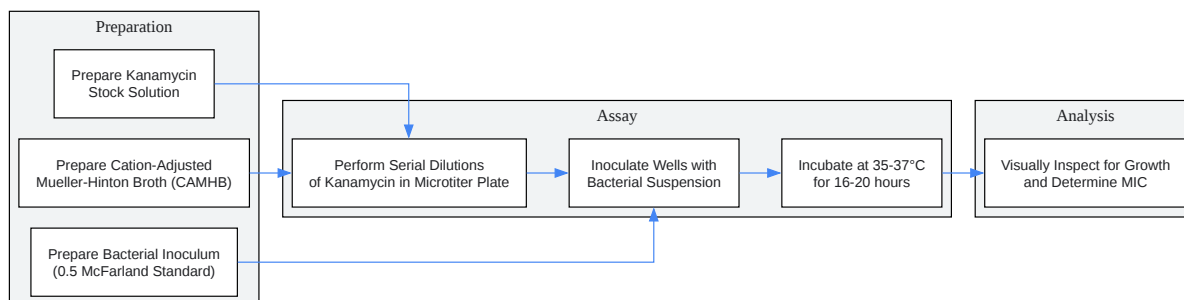
Kanamycin is a broad-spectrum aminoglycoside antibiotic derived from *Streptomyces kanamyceticus*. It is effective against a wide range of bacteria by inhibiting protein synthesis.^[1] Accurate determination of bacterial susceptibility to Kanamycin is crucial for effective therapeutic use and for monitoring the emergence of resistance. These application notes provide detailed protocols for determining the antibacterial susceptibility of Kanamycin using standardized methods such as broth microdilution and disk diffusion, in accordance with guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Mechanism of Action

Kanamycin exerts its bactericidal effect by irreversibly binding to the 16S ribosomal RNA (rRNA) and S12 protein within the 30S ribosomal subunit of bacteria.^{[2][3]} This binding interferes with the decoding site, leading to the misreading of messenger RNA (mRNA) during

protein synthesis. The incorporation of incorrect amino acids results in the production of non-functional or toxic proteins, which disrupts essential cellular processes and ultimately leads to bacterial cell death.^{[4][5]}





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